

Technical Guide: Safety and Handling of 2-Methyl-1-phenylpentan-3-one

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Methyl-1-phenylpentan-3-one

Cat. No.: B2935090

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the safety and handling procedures for **2-Methyl-1-phenylpentan-3-one** (CAS No. 23936-95-0), compiled from available data for structurally similar compounds and general laboratory safety protocols. A specific Safety Data Sheet (SDS) for this compound was not located in the publicly available literature. Therefore, all recommendations should be considered as guidance and supplemented by a thorough risk assessment before handling this chemical.

Chemical and Physical Properties

This section summarizes the known physical and chemical properties of **2-Methyl-1-phenylpentan-3-one**.

Property	Value
CAS Number	23936-95-0[1][2][3]
Molecular Formula	C ₁₂ H ₁₆ O[1][3]
Molecular Weight	176.25 g/mol [1][3]
IUPAC Name	2-methyl-1-phenylpentan-3-one[4]
Synonyms	3-Pentanone, 2-methyl-1-phenyl-[1]

Hazard Identification and Classification

While a specific GHS classification for **2-Methyl-1-phenylpentan-3-one** is not available, data from the structurally similar compound 2-Methyl-2-phenylpentan-3-one suggests the following potential hazards.

Potential GHS Hazard Classification (Based on Analogy)

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed[5]
Skin Corrosion/Irritation	2	H315: Causes skin irritation[5]
Serious Eye Damage/Eye Irritation	2A	H319: Causes serious eye irritation[5]
Specific Target Organ Toxicity — Single Exposure (Respiratory tract irritation)	3	H335: May cause respiratory irritation[5]

Potential Hazard Pictograms (Based on Analogy)

- Exclamation Mark

Signal Word (Based on Analogy): Warning

Safe Handling and Storage

Adherence to strict safety protocols is crucial when handling **2-Methyl-1-phenylpentan-3-one** to minimize potential exposure and ensure a safe laboratory environment.

Personal Protective Equipment (PPE)

A comprehensive suite of personal protective equipment should be worn at all times when handling this compound.

PPE Category	Item	Specifications
Eye and Face Protection	Safety Goggles or Face Shield	Must be worn to protect against splashes.
Skin Protection	Disposable Nitrile Gloves	Double-gloving is recommended. Change gloves frequently and immediately if contaminated.
Lab Coat or Gown	A disposable, long-sleeved gown that closes in the back is required to prevent contamination of personal clothing.	
Respiratory Protection	N95 Respirator or Higher	A properly fit-tested N95 respirator or a higher level of respiratory protection should be used, especially when handling powders or generating aerosols.

Engineering Controls

- Work with this compound should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.
- Ensure that eyewash stations and safety showers are readily accessible in the immediate work area.^[6]

Handling Procedures

- Avoid direct contact with skin and eyes.
- Do not inhale dust, fumes, or vapors.
- Use only non-sparking tools, especially when handling the material in a flammable solvent.^[6]

- Ground/bond container and receiving equipment to prevent static discharge.^[6]
- Prepare solutions and handle the compound in a manner that minimizes the generation of aerosols or dust.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated place.^[6]
- Keep away from heat, sparks, open flames, and other ignition sources.^[6]
- Store away from incompatible materials such as strong oxidizing agents and strong acids.^[6]

Emergency Procedures

First-Aid Measures

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Seek medical attention if symptoms occur. ^[6]
Skin Contact	Immediately wash off with plenty of water for at least 15 minutes. Remove contaminated clothing. If skin irritation persists, call a physician. ^[6]
Eye Contact	Rinse immediately with plenty of water, also under the eyelids, for at least 15 minutes. Get medical attention. ^[6]
Ingestion	Do NOT induce vomiting. Clean mouth with water and drink plenty of water afterward. Seek medical attention. ^[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, carbon dioxide (CO₂), dry chemical, or alcohol-resistant foam.^[6]

- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[6] Containers may explode when heated.[6]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[6]

Accidental Release Measures

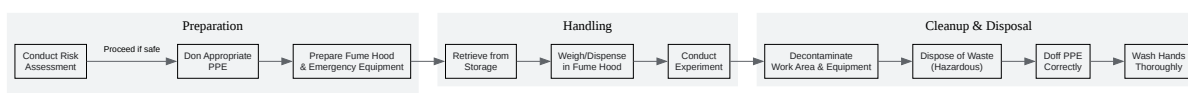
- Personal Precautions: Evacuate personnel to a safe area. Ensure adequate ventilation. Remove all sources of ignition.[6]
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Containment and Cleaning Up: Soak up with inert absorbent material (e.g., sand, silica gel, acid binder, universal binder, sawdust). Keep in suitable, closed containers for disposal.[6]

Experimental Protocols

No specific experimental protocols for the safety evaluation (e.g., detailed toxicological studies) of **2-Methyl-1-phenylpentan-3-one** were found in the reviewed literature. The toxicological information presented in this guide is based on data from structurally related compounds. It is imperative for researchers to conduct their own risk assessments and, if necessary, develop and validate appropriate safety and handling protocols for their specific use of this compound.

Visualized Workflow for Safe Handling

The following diagram illustrates a logical workflow for the safe handling of **2-Methyl-1-phenylpentan-3-one** in a laboratory setting.



[Click to download full resolution via product page](#)

Caption: A logical workflow for the safe handling of **2-Methyl-1-phenylpentan-3-one**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chembk.com [chembk.com]
- 2. 23936-95-0 | 2-Methyl-1-phenyl-3-pentanone - MolDb [moldb.com]
- 3. 23936-95-0|2-Methyl-1-phenylpentan-3-one|BLD Pharm [bldpharm.com]
- 4. (2S)-2-methyl-1-phenylpentan-3-one | C₁₂H₁₆O | CID 11715271 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. 2-Methyl-2-phenylpentan-3-one | C₁₂H₁₆O | CID 285461 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2-Methyl-1-phenylpentan-3-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2935090#2-methyl-1-phenylpentan-3-one-safety-and-handling]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com